

Safeguarding Your Research: A Comprehensive Guide to Handling WNTinib

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Compound of Interest

Compound Name: WNTinib

Cat. No.: B12368543

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **WNTinib**, a multi-kinase inhibitor. Outlined below are procedural, step-by-step recommendations for personal protective equipment (PPE), handling, storage, and disposal to ensure the well-being of laboratory personnel and the integrity of your research.

Hazard Identification and Classification

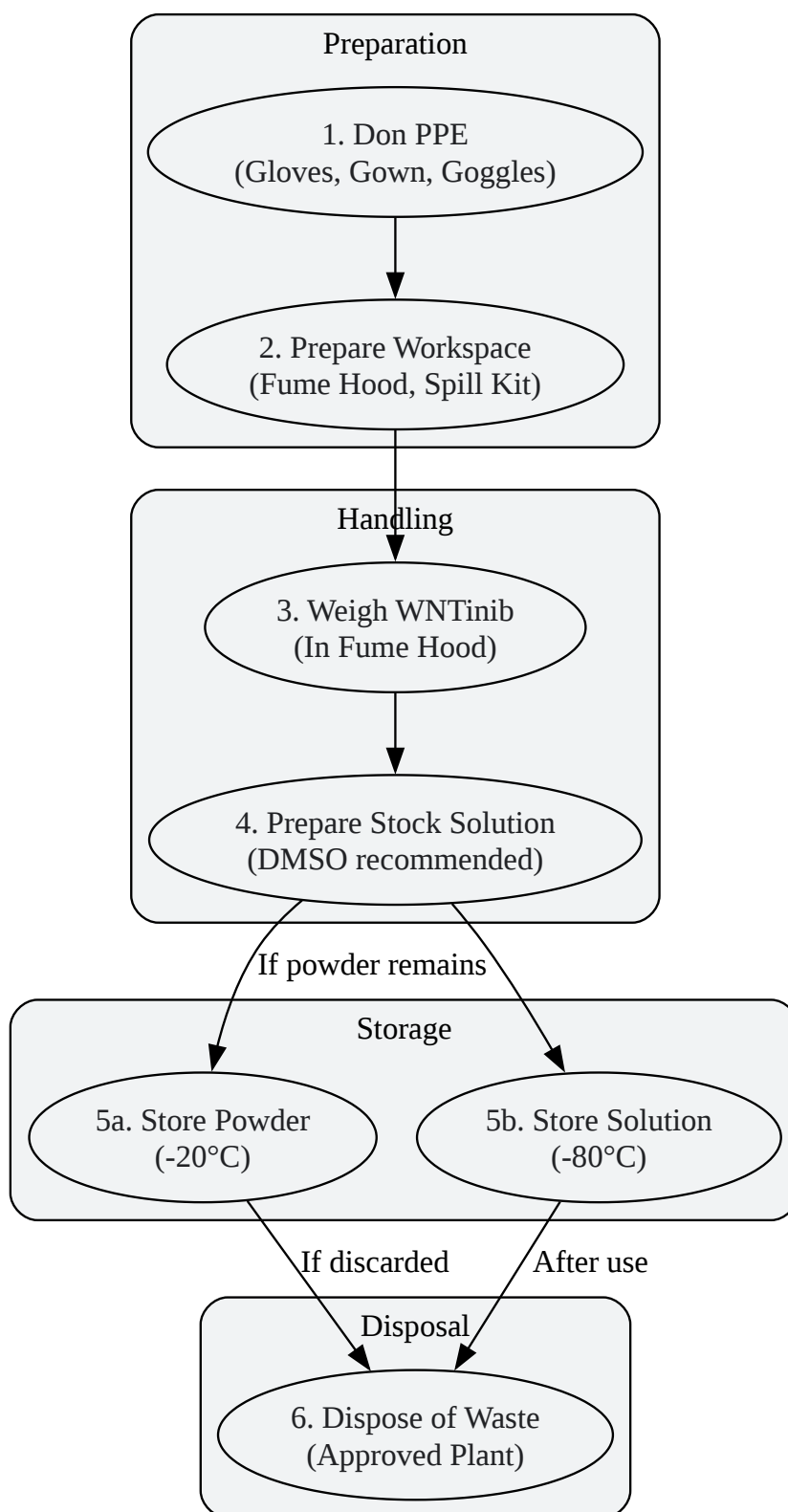
WNTinib is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Understanding these hazards is the first step in implementing appropriate safety measures.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. ^[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. ^[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. ^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **WNTinib** to minimize exposure and ensure personal safety.[\[1\]](#)

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must have side-shields. [1]
Hand Protection	Protective Gloves	Use appropriate chemical-resistant gloves.
Body Protection	Impervious Clothing	A lab coat or other protective clothing that is impervious to chemicals. [1]
Respiratory Protection	Suitable Respirator	Use in areas with inadequate ventilation or when creating dust or aerosols. [1]



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Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to maintain the stability of **WNTinib** and prevent accidental exposure.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Work exclusively in areas equipped with appropriate exhaust ventilation, such as a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **WNTinib** is handled.[\[1\]](#)
- Thoroughly wash hands and any exposed skin after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

Form	Storage Temperature
Powder	-20°C [1]
In Solvent	-80°C [1] [2]

Emergency Procedures: First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids with fingers. Seek prompt medical attention. [1]
Skin Contact	Thoroughly rinse the affected skin with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Move the individual to fresh air immediately. [1]
Ingestion	If the individual feels unwell, call a POISON CENTER or a doctor. Rinse the mouth with water. [1]

Spill and Disposal Procedures

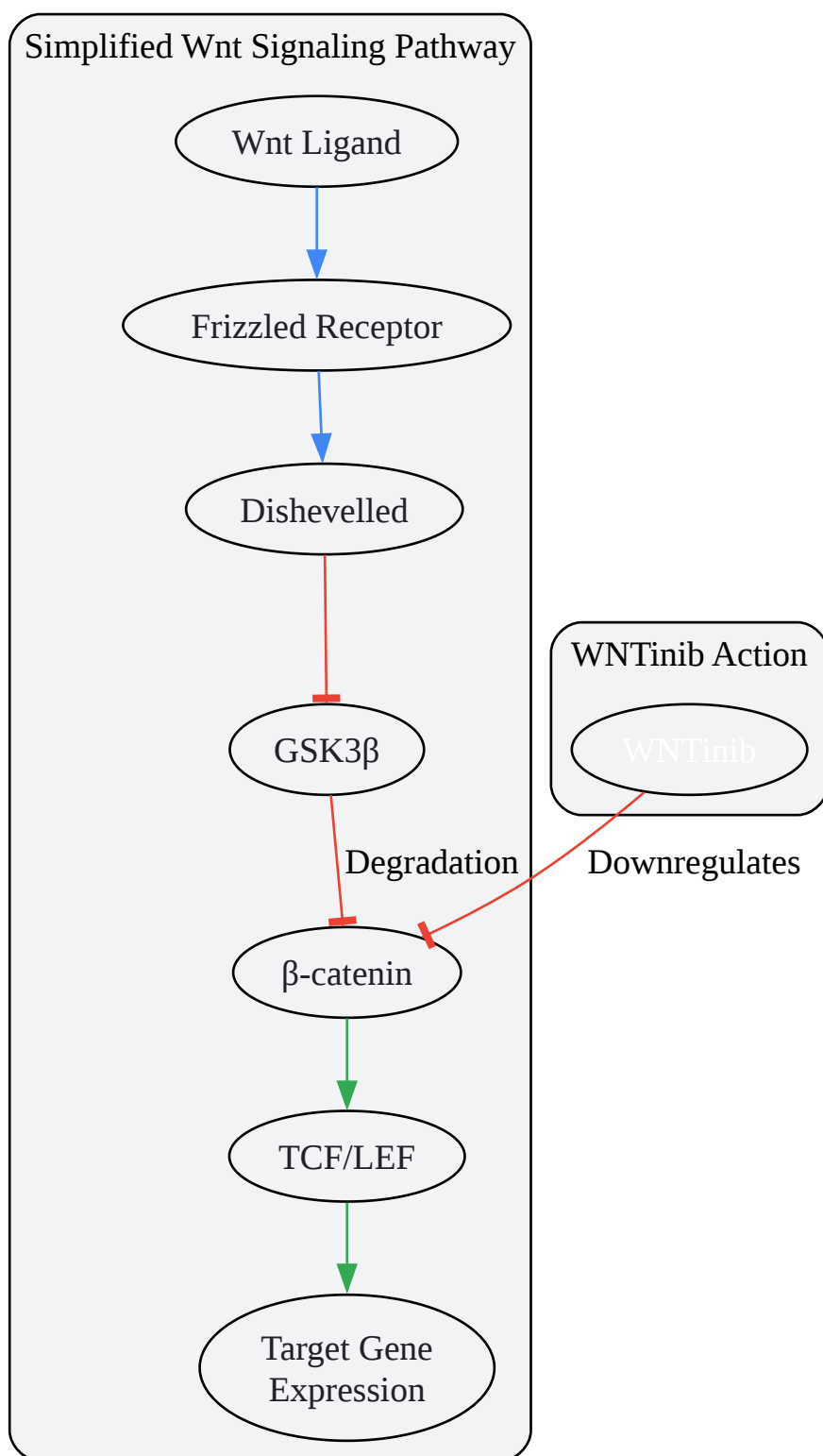
Proper management of spills and waste is essential to prevent environmental contamination and exposure.

Spill Response:

- Use full personal protective equipment.[\[1\]](#)
- Avoid breathing vapors, mist, dust, or gas.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Evacuate personnel to safe areas.[\[1\]](#)
- Collect spillage.[\[1\]](#)

Disposal:

- Dispose of **WNTinib** and its container at an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)



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Experimental Protocol: Preparation of Stock Solutions

Accurate preparation of stock solutions is fundamental for experimental reproducibility.

- Determine the required concentration and volume of the stock solution.
- Calculate the mass of **WNTinib** powder needed using its molecular weight (498.39 g/mol). Note that the batch-specific molecular weight may vary.
- Weigh the **WNTinib** powder in a chemical fume hood.
- Dissolve the powder in an appropriate solvent, such as DMSO.
- Store the stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[2]

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References

- 1. WNTinib|2770091-44-4|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
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